

# Application Notes and Protocols for Nsd2-pwwp1-IN-1 In Vitro Administration

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## Compound of Interest

Compound Name: Nsd2-pwwp1-IN-1

Cat. No.: B15589239

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## Introduction

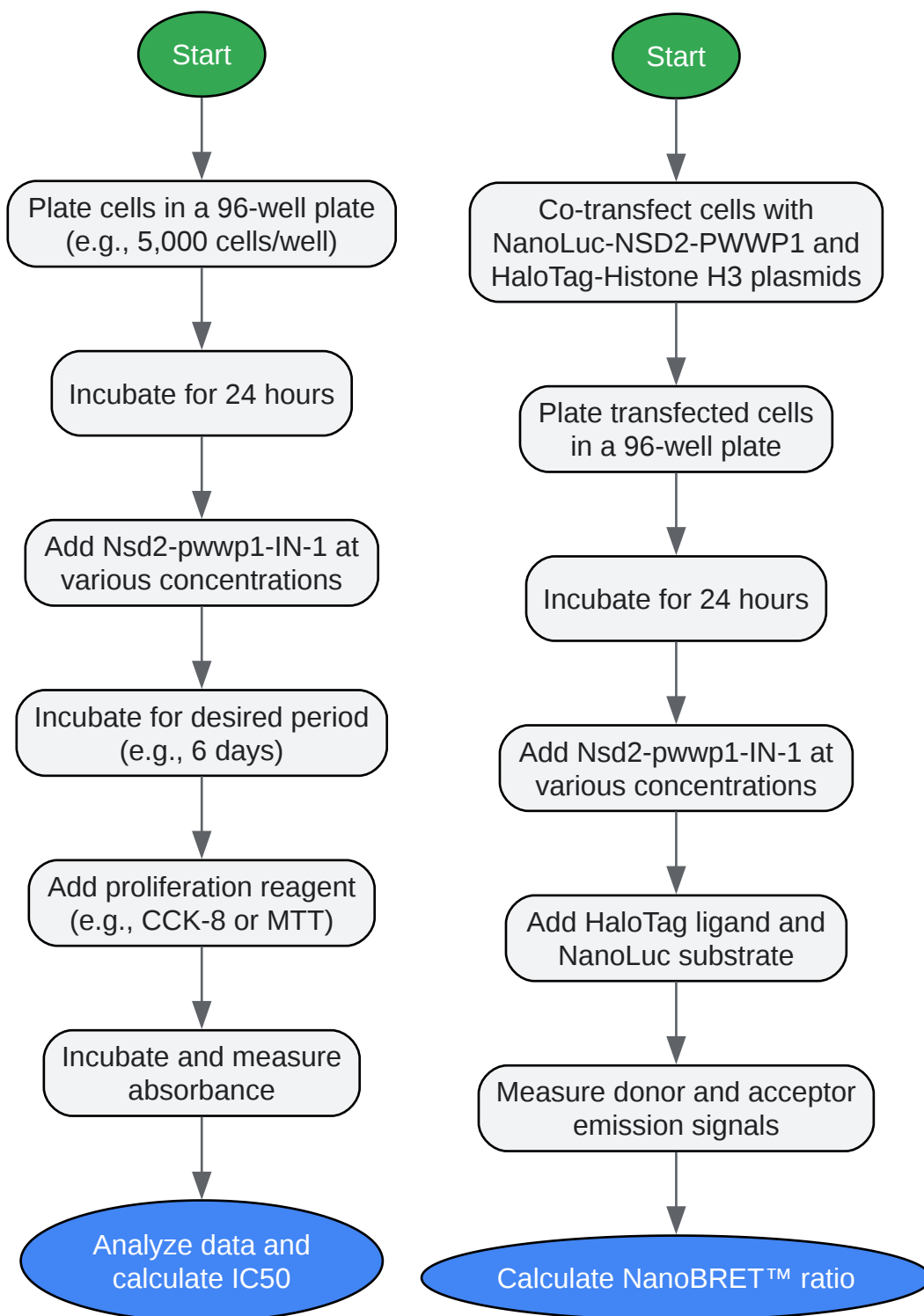
NSD2 (Nuclear Receptor Binding SET Domain Protein 2), also known as MMSET or WHSC1, is a histone methyltransferase that plays a critical role in chromatin regulation.<sup>[1]</sup> It predominantly catalyzes the di-methylation of histone H3 at lysine 36 (H3K36me2), a mark associated with active gene transcription.<sup>[1][2]</sup> Aberrant NSD2 activity due to overexpression, mutations, or translocations is implicated in various cancers, including multiple myeloma and acute lymphoblastic leukemia, making it a compelling target for therapeutic intervention.<sup>[1][3]</sup>

The PWWP1 domain of NSD2 is a "reader" domain that recognizes and binds to H3K36me2-modified nucleosomes, stabilizing NSD2 at chromatin.<sup>[1][2][4][5][6]</sup> **Nsd2-pwwp1-IN-1** is a potent and selective inhibitor that targets this PWWP1 domain. By binding to the aromatic cage of the PWWP1 domain, the inhibitor disrupts the interaction between NSD2 and methylated histones, thereby affecting the expression of NSD2-regulated genes and inducing apoptosis and cell cycle arrest in cancer cells.<sup>[3][7][8]</sup> This document provides detailed application notes and protocols for the in vitro use of **Nsd2-pwwp1-IN-1**.

## Mechanism of Action

**Nsd2-pwwp1-IN-1** allosterically inhibits NSD2 function by binding to the PWWP1 domain, which is responsible for recognizing and docking the NSD2 complex to chromatin at sites of

H3K36me2. This inhibition disrupts the stable association of NSD2 with its target gene loci, leading to downstream effects on gene expression, cell proliferation, and survival.



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